

The Chemical Architecture and Biological Landscape of Cassin: A Technical Guide

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Compound of Interest

Compound Name: *Cassin*

Cat. No.: *B1196301*

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Abstract

Cassin, a piperidine alkaloid identified with the IUPAC name 12-(5-hydroxy-6-methylpiperidin-2-yl)dodecan-2-one, represents a molecule of significant interest in the field of natural product chemistry and pharmacology. This technical guide provides a comprehensive overview of the chemical structure, known biological activities, and experimental methodologies related to this compound. Quantitative data from key studies are systematically presented, and a detailed protocol for the isolation of similar alkaloids is outlined. While information on the specific signaling pathways modulated by **Cassin** remains to be fully elucidated, this guide serves as a foundational resource for researchers engaged in the exploration of piperidine alkaloids and their therapeutic potential.

Chemical Structure and Properties

Cassin is characterized by a piperidine ring substituted with a hydroxyl group, a methyl group, and a long alkyl chain containing a ketone functional group.

Table 1: Chemical Identifiers and Properties of **Cassin**

Property	Value	Source
IUPAC Name	12-(5-hydroxy-6-methylpiperidin-2-yl)dodecan-2-one	PubChem
Molecular Formula	C ₁₈ H ₃₅ NO ₂	PubChem
Canonical SMILES	<chem>CC1C(CCC(N1)CCCCCCCCC</chem> <chem>CC(=O)C)O</chem>	PubChem
Molecular Weight	297.48 g/mol	PubChem
CAS Number	5227-24-7	Echemi[1]

Diagram 1: 2D Chemical Structure of **Cassin**

A 2D representation of the **Cassin** compound.

Biological Activities

The **Cassin** compound, also referred to as (-)-**Cassine**, has been investigated for its biological effects, primarily demonstrating antimicrobial and anticholinesterase activities.

Antimicrobial Activity

(-)-**Cassine** has shown inhibitory effects against both bacteria and fungi. The minimum inhibitory concentrations (MICs) from a key study are summarized below.[2]

Table 2: Antimicrobial Activity of (-)-**Cassine**

Microorganism	Minimum Inhibitory Concentration (MIC) (mg/mL)
Staphylococcus aureus	2.5
Bacillus subtilis	2.5
Candida albicans	5.0

Anticholinesterase Activity

In a study evaluating the anticholinesterase potential of (-)-**cassine** and its analogues, the compound exhibited inhibitory activity against butyrylcholinesterase (BChE).[3]

Table 3: Anticholinesterase Activity of (-)-**Cassine**

Enzyme	Inhibition Constant (Ki) (μM)
Butyrylcholinesterase (BChE)	11.3

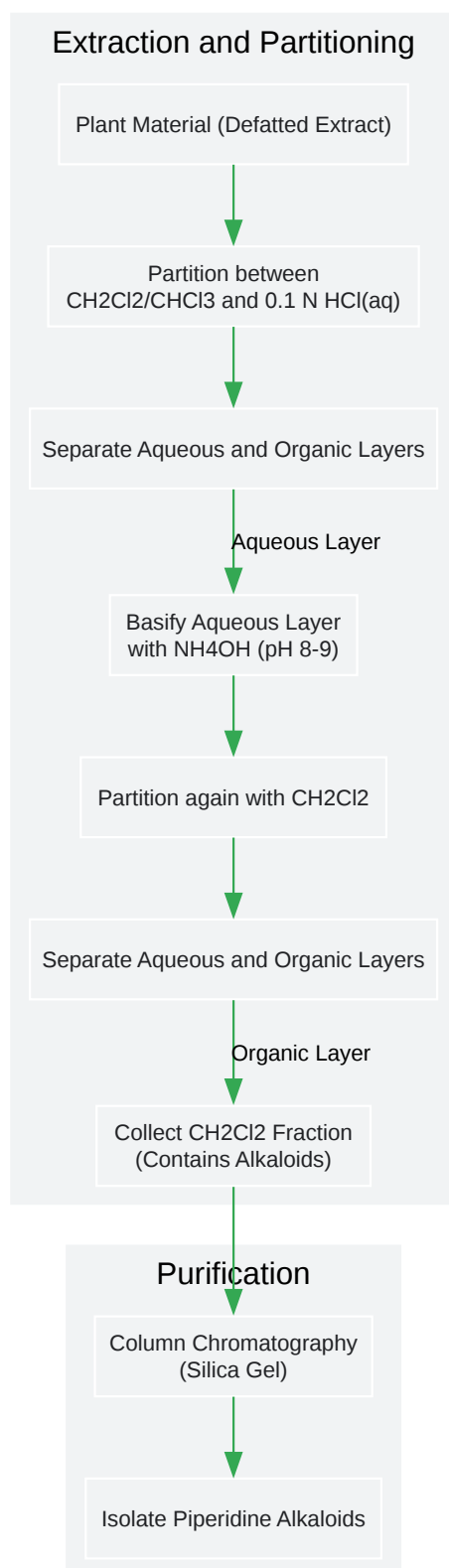
Experimental Protocols

Detailed experimental procedures are crucial for the replication and advancement of scientific findings. Below is a generalized protocol for the isolation of piperidine alkaloids from plant material, which can be adapted for the extraction of **Cassin**.

General Protocol for Piperidine Alkaloid Isolation

This protocol outlines a standard acid-base extraction method commonly employed for the isolation of alkaloids from plant extracts.

Diagram 2: Workflow for Piperidine Alkaloid Isolation



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A generalized workflow for the isolation of piperidine alkaloids.

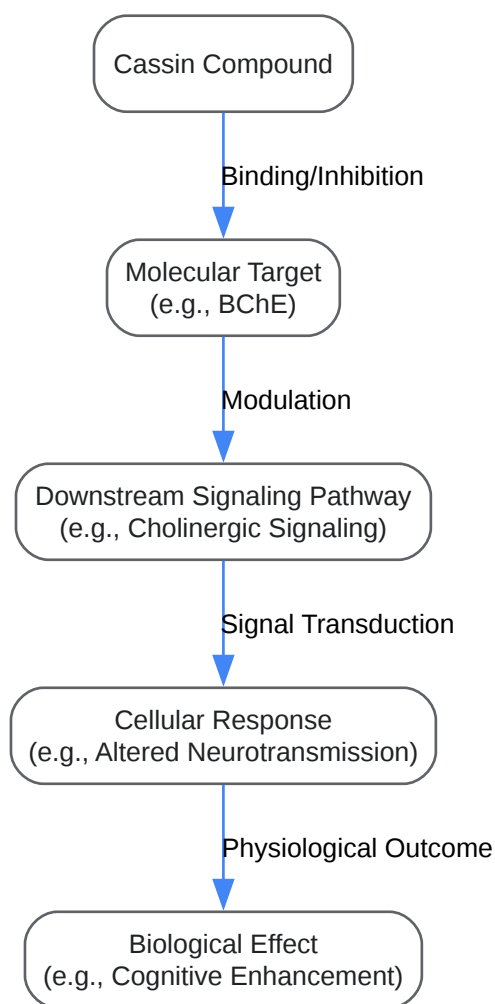
Methodology:

- **Extraction:** The defatted plant extract is partitioned between a non-polar organic solvent (e.g., dichloromethane or chloroform) and a dilute aqueous acid solution (e.g., 0.1 N HCl).
- **Acid Wash:** The alkaloids, being basic, will preferentially move into the acidic aqueous layer as their protonated salts. The layers are separated using a separatory funnel.
- **Basification:** The aqueous layer containing the alkaloid salts is then made basic by the addition of a base, such as ammonium hydroxide, to a pH of 8-9. This deprotonates the alkaloids, making them soluble in organic solvents again.
- **Back Extraction:** The basified aqueous solution is then partitioned again with an organic solvent (e.g., dichloromethane). The deprotonated alkaloids will move into the organic layer.
- **Purification:** The organic fraction containing the crude alkaloid mixture is collected, dried, and concentrated. Further purification of individual alkaloids is typically achieved through column chromatography on silica gel.[\[4\]](#)

Signaling Pathways

Currently, there is a lack of specific studies detailing the signaling pathways directly modulated by the **Cassin** compound. The observed anticholinesterase activity suggests a potential interaction with cholinergic signaling. However, further research is required to elucidate the precise molecular mechanisms and downstream effects. Future investigations could explore pathways commonly affected by other piperidine alkaloids, such as those involved in neurotransmission, inflammation, and cell proliferation.

Diagram 3: Hypothetical Signaling Pathway Investigation



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A logical flow for investigating the signaling pathway of **Cassin**.

Conclusion and Future Directions

The **Cassin** compound, a piperidine alkaloid, has demonstrated noteworthy antimicrobial and anticholinesterase activities in preliminary studies. This technical guide has consolidated the available chemical and biological data, providing a foundation for further research. Key areas for future investigation include:

- **Elucidation of Signaling Pathways:** Comprehensive studies are needed to identify the specific signaling pathways modulated by **Cassin** and to understand its mechanism of action at the molecular level.

- In Vivo Efficacy and Toxicity: The promising in vitro activities warrant further investigation in animal models to assess the compound's therapeutic potential and safety profile.
- Structure-Activity Relationship (SAR) Studies: Synthesis and biological evaluation of **Cassin** analogues could provide valuable insights into the structural features required for its observed activities and could lead to the development of more potent and selective compounds.

This guide serves as a catalyst for continued exploration into the pharmacological landscape of the **Cassin** compound, with the ultimate goal of unlocking its full therapeutic potential.

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